

Introduction: Navigating the Synthesis of N-Methylated Peptides

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Compound of Interest

Compound Name: *Boc-n-me-tyr-oh.dcha*

CAS No.: 95105-25-2

Cat. No.: B613642

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In the realm of peptide chemistry and drug development, N-methylated amino acids are of profound interest. The strategic incorporation of a methyl group on the amide nitrogen of the peptide backbone can significantly enhance a peptide's therapeutic properties, including increased metabolic stability, improved cell permeability, and fine-tuned conformational rigidity leading to higher receptor affinity and selectivity.[1] **Boc-N-Me-Tyr-OH.DCHA** is a key building block in the synthesis of such modified peptides. The tert-butyloxycarbonyl (Boc) group provides robust protection for the N-methylamino functionality, while the dicyclohexylammonium (DCHA) salt improves the compound's crystallinity, stability, and ease of handling.[2][3]

This technical guide provides a comprehensive overview of the deprotection of **Boc-N-Me-Tyr-OH.DCHA**, a critical step to unmask the N-methylamino group for subsequent peptide coupling reactions. We will delve into the underlying chemical mechanisms, present detailed and validated protocols, and offer a comparative analysis of various deprotection strategies. This guide is intended for researchers, scientists, and professionals in drug development who are engaged in the synthesis of N-methylated peptides.

The Chemistry of Deprotection: A Two-Fold Challenge

The deprotection of **Boc-N-Me-Tyr-OH.DCHA** involves two key chemical transformations that can often be accomplished in a single procedural step:

- **Liberation of the Free Carboxylic Acid:** The dicyclohexylammonium salt is an ionic association between the negatively charged carboxylate of the amino acid and the protonated dicyclohexylamine. To proceed with subsequent reactions, this salt must be dissociated to yield the free carboxylic acid. This is typically achieved by treatment with a stronger acid.[\[4\]](#)
- **Cleavage of the Boc Protecting Group:** The Boc group is an acid-labile protecting group.[\[5\]](#)[\[6\]](#) Its removal is achieved by treatment with a strong acid, most commonly trifluoroacetic acid (TFA). The generally accepted mechanism for this deprotection is as follows:
 - **Protonation:** The carbonyl oxygen of the Boc group is protonated by the strong acid.[\[7\]](#)[\[8\]](#)
 - **Formation of a Tert-butyl Cation:** This protonation destabilizes the Boc group, leading to its cleavage and the formation of a stable tertiary carbocation (the tert-butyl cation) and a carbamic acid intermediate.[\[7\]](#)[\[8\]](#)
 - **Decarboxylation:** The carbamic acid is highly unstable and rapidly decomposes, releasing carbon dioxide gas.[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - **Formation of the Amine Salt:** The newly liberated N-methylamino group is then protonated by the excess acid in the reaction mixture, yielding the corresponding salt (e.g., a trifluoroacetate salt).[\[7\]](#)[\[8\]](#)

It is crucial to perform this reaction in a well-ventilated fume hood and not in a sealed container, as the evolution of carbon dioxide can cause a significant pressure buildup.[\[7\]](#)

Comparative Analysis of Deprotection Reagents and Conditions

While Trifluoroacetic acid (TFA) in Dichloromethane (DCM) is the most prevalent method for Boc deprotection, other reagents and conditions can also be employed. The choice of deprotection strategy can be influenced by the presence of other acid-sensitive functional groups in the molecule and the desired scale of the reaction.

Reagent/ Condition	Concentration	Solvent	Temperature	Reaction Time	Advantages	Disadvantages
TFA	25-50% (v/v)	DCM	0 °C to RT	30 min - 2 h	High efficiency, volatile byproducts, well-established. [5][8][10]	Harshly acidic, can cleave other acid-labile groups, corrosive.
HCl	1-4 M	Dioxane, Ethyl Acetate	0 °C to RT	1 - 4 h	Volatile byproduct (HCl gas), can be milder than TFA for some substrates. [5][11]	Dioxane is a peroxide-former and has safety concerns, may be slower.
Phosphoric Acid	10% aqueous	Biphasic with Ethyl Acetate or MTBE	RT	30 min - 1 h	Primarily for DCHA salt liberation, milder than TFA.[4]	Not effective for Boc deprotection alone, requires a subsequent step.
Oxalyl Chloride	3 equivalents	Methanol	RT	1 - 4 h	Mild conditions, may offer selectivity in the presence of other acid-	Less common, may require careful optimization.

sensitive
groups.[\[12\]](#)

Experimental Protocols

Protocol 1: Concurrent DCHA Salt Liberation and Boc Deprotection using TFA/DCM

This is the most common and efficient method for the deprotection of **Boc-N-Me-Tyr-OH.DCHA**. The strong acidity of TFA is sufficient to both dissociate the DCHA salt and cleave the Boc group in a single step.

Materials:

- **Boc-N-Me-Tyr-OH.DCHA**
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM), anhydrous
- Diethyl ether or hexane, cold
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

Procedure:

- To a round-bottom flask containing **Boc-N-Me-Tyr-OH.DCHA** (1 equivalent), add anhydrous DCM to achieve a concentration of approximately 0.1-0.2 M.
- Stir the mixture at room temperature until the solid is fully suspended.
- Cool the flask in an ice bath to 0 °C.

- Slowly add a pre-prepared solution of 25-50% TFA in DCM (v/v) to the reaction mixture. A typical volume would be 10 times the weight of the starting material (e.g., 10 mL for 1 g).
- Continue stirring the reaction at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is no longer visible.
- Once the reaction is complete, remove the solvent and excess TFA under reduced pressure using a rotary evaporator.
- To the resulting residue, add cold diethyl ether or hexane to precipitate the deprotected N-Me-Tyr-OH as its TFA salt.
- Collect the solid product by filtration, wash with a small amount of cold ether or hexane, and dry under vacuum.

Protocol 2: Stepwise DCHA Salt Liberation Followed by Boc Deprotection

This protocol is useful when a milder initial step is desired to liberate the free acid before proceeding with the more acidic Boc deprotection.

Part A: Liberation of the Free Acid from the DCHA Salt^[4]

Materials:

- **Boc-N-Me-Tyr-OH.DCHA**
- Ethyl acetate or Methyl tert-butyl ether (MTBE)
- 10% Phosphoric acid solution
- Water
- Anhydrous sodium sulfate or magnesium sulfate

- Separatory funnel

Procedure:

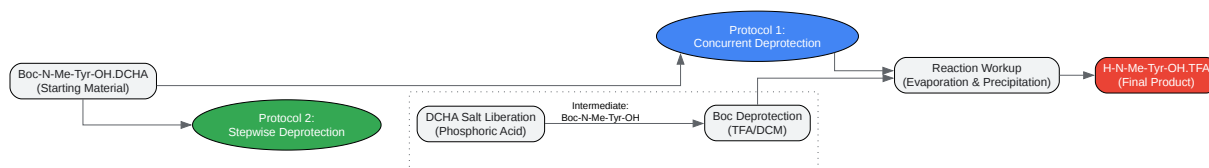
- Suspend the **Boc-N-Me-Tyr-OH.DCHA** (1 part by weight) in 5-10 volume parts of ethyl acetate or MTBE in a separatory funnel.
- Add 10% phosphoric acid with vigorous shaking until the solid dissolves and two clear phases are formed. The pH of the lower aqueous phase should be 2-3.
- Separate the aqueous layer. Wash the organic layer once with a small volume of 10% phosphoric acid, followed by three washes with water until the pH of the aqueous wash is ≥ 4 .
- Dry the organic phase over anhydrous sodium sulfate or magnesium sulfate, filter, and evaporate the solvent under reduced pressure to obtain Boc-N-Me-Tyr-OH as an oil or solid.

Part B: Boc Deprotection of the Free Acid

The resulting Boc-N-Me-Tyr-OH from Part A can then be deprotected using the conditions outlined in Protocol 1.

Workflow Visualization

The following diagram illustrates the overall workflow for the deprotection of **Boc-N-Me-Tyr-OH.DCHA**.



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Caption: Deprotection workflow for **Boc-N-Me-Tyr-OH.DCHA**.

Conclusion and Further Considerations

The deprotection of **Boc-N-Me-Tyr-OH.DCHA** is a fundamental transformation in the synthesis of N-methylated peptides. The choice between a concurrent or stepwise deprotection strategy will depend on the specific requirements of the synthetic route and the stability of the substrate. For most applications, the direct treatment with a TFA/DCM solution offers an efficient and straightforward path to the desired deprotected N-methylated tyrosine.

Following deprotection, the resulting amino acid salt is typically used directly in the next peptide coupling step. Neutralization of the amine salt is often performed in situ during the coupling reaction by adding a non-nucleophilic base, such as diisopropylethylamine (DIEA).^[13] Careful monitoring of all reaction steps by an appropriate analytical method, such as TLC or LC-MS, is essential to ensure complete conversion and high purity of the final product.

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